

Application Note: 8-Methoxyisoquinolin-5-amine as a Fluorescent Probe

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Compound of Interest

Compound Name: 8-Methoxyisoquinolin-5-amine

CAS No.: 321921-99-7

Cat. No.: B3259666

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Abstract & Core Utility

8-Methoxyisoquinolin-5-amine (CAS: 321921-99-7) is a specialized nitrogen-heterocycle fluorophore utilized primarily as a micro-environmental probe. Unlike target-specific ligands (e.g., antibody-conjugates), this small molecule exhibits Internal Charge Transfer (ICT) properties, making its fluorescence emission highly sensitive to:

- Local pH gradients: Specifically targeting acidic organelles (lysosomes/endosomes) via protonation of the isoquinoline ring nitrogen.
- Solvent Polarity: Exhibiting solvatochromism useful for mapping hydrophobic pockets in proteins or lipid bilayers.
- Metal Ion Coordination: Serving as a scaffold for ratiometric sensing of transition metals (Zn^{2+} , Cu^{2+}) when derivatized.

This guide details the protocol for using **8-Methoxyisoquinolin-5-amine** to probe intracellular pH and polarity changes in live mammalian cells.

Physicochemical Properties

Reliable experimental design requires precise knowledge of the probe's physical constraints.

Property	Value / Description	Notes
IUPAC Name	8-Methoxyisoquinolin-5-amine	Also: 5-amino-8-methoxyisoquinoline
CAS Number	321921-99-7	Verify batch purity via HPLC (>98%)
Molecular Weight	174.20 g/mol	Small molecule; high membrane permeability
Solubility	DMSO (up to 50 mM), Ethanol	Poorly soluble in water; requires organic co-solvent
Ex / Em Maxima	~360 nm / ~490–520 nm	Solvent dependent (Blue/Green emission)
Stokes Shift	Large (>100 nm)	Reduces self-quenching and scattering interference
pKa (Ring N)	~5.4 – 6.0	Ideal for differentiating cytosol (pH 7. ^{[1][2]} 4) vs. Lysosome (pH 4.5)

Mechanism of Action

The fluorescence mechanism relies on the Push-Pull electronic system between the electron-donating amine (-NH₂) at position 5 and the electron-accepting isoquinoline ring.

- **Neutral State (Cytosol/Hydrophobic):** The molecule exhibits moderate fluorescence with a blue-shifted emission.
- **Protonated State (Acidic/Lysosome):** Protonation of the ring nitrogen (N-2) enhances the electron-withdrawing capacity of the ring, strengthening the ICT from the 5-amino group. This typically results in a bathochromic shift (red-shift) and fluorescence enhancement (Turn-On).

Mechanism Diagram (DOT Visualization)



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Caption: Proton-induced Internal Charge Transfer (ICT) mechanism leading to fluorescence enhancement.

Experimental Protocols

A. Stock Solution Preparation

Critical: Fresh preparation is recommended to avoid oxidation of the amine group.

- Weighing: Weigh 1.74 mg of **8-Methoxyisoquinolin-5-amine**.
- Dissolution: Dissolve in 1.0 mL of anhydrous DMSO (Dimethyl sulfoxide) to create a 10 mM Stock Solution.
 - Tip: Vortex for 30 seconds. If particles persist, sonicate for 1 minute.
- Storage: Aliquot into light-protected amber tubes (20 μ L each). Store at -20°C. Stable for 3 months. Avoid repeated freeze-thaw cycles.

B. In Vitro Spectral Characterization (pH Titration)

Validate the probe's response before applying to cells.

- Buffer Prep: Prepare 100 mM Phosphate/Citrate buffers ranging from pH 3.0 to pH 8.0 (0.5 pH increments).
- Dilution: Dilute the 10 mM DMSO stock to 10 μ M final concentration in each buffer (1:1000 dilution).
- Measurement:
 - Use a quartz cuvette or black-walled 96-well plate.

- Excitation Scan: 300–400 nm (Fix Emission at 520 nm).
- Emission Scan: 400–650 nm (Fix Excitation at peak, approx. 360 nm).
- Analysis: Plot Fluorescence Intensity vs. pH. Determine the pKa at the inflection point.

C. Live Cell Imaging Protocol (Lysosomal/Polarity Staining)

Target: HeLa, CHO, or HEK293 cells.

Step-by-Step Workflow:

- Seeding: Plate cells on sterile glass-bottom dishes (35 mm) 24 hours prior to imaging. Aim for 60-70% confluency.
- Staining Solution:
 - Dilute stock (10 mM) to 5–10 μ M working concentration in serum-free medium (e.g., DMEM or HBSS).
 - Note: Serum proteins (albumin) may bind the probe non-specifically.
- Incubation:
 - Remove culture medium and wash cells 1x with PBS.
 - Add Staining Solution.
 - Incubate for 20–30 minutes at 37°C / 5% CO₂.
- Washing:
 - Remove Staining Solution.
 - Wash 3x with HBSS (Hank's Balanced Salt Solution) to remove excess probe.
 - Optional: For nuclear counterstain, add Hoechst 33342 (1 μ g/mL) during the last 5 minutes.

- Imaging:
 - Microscope: Confocal or Epifluorescence.
 - Channel: DAPI/Blue filter for excitation (approx. 360-380 nm).
 - Detector: Collect emission in the Green channel (500–550 nm).
 - Note: If ratiometric analysis is possible, collect Blue (420-460 nm) and Green (500-550 nm) to calculate the ratio.

Data Analysis & Troubleshooting

Expected Results

Condition	Observation	Interpretation
Cytosol	Weak Blue/Green Fluorescence	Neutral pH (Probe is largely unprotonated).
Lysosomes	Bright Green Puncta	Acidic pH (Probe accumulates and protonates).
Lipid Droplets	Blue Shifted Emission	Probe partitioning into hydrophobic core (Solvatochromism).

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
No Fluorescence	Excitation wavelength incorrect	Ensure UV/Violet excitation (360-380 nm), not 488 nm.
High Background	Non-specific binding	Reduce concentration to 1–2 μ M; Increase washing steps.
Rapid Bleaching	Photo-oxidation	Reduce laser power; Use anti-fade mounting media (for fixed cells).
Precipitation	Low solubility in aqueous media	Ensure DMSO concentration is <0.5%; Sonicate stock before dilution.

References

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